

# m-PEG7-t-butyl ester structure and molecular weight

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## Compound of Interest

Compound Name: *m*-PEG7-t-butyl ester

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An In-Depth Technical Guide to **m-PEG7-t-butyl Ester**

## Introduction

**m-PEG7-t-butyl ester** is a heterobifunctional polyethylene glycol (PEG) derivative that plays a crucial role in bioconjugation and drug delivery research. This guide provides a comprehensive overview of its chemical structure, molecular weight, and key applications, tailored for researchers, scientists, and professionals in drug development.

## Chemical Properties and Structure

**m-PEG7-t-butyl ester** is characterized by a methoxy-terminated PEG chain of seven ethylene glycol units and a t-butyl ester functional group. The hydrophilic PEG spacer enhances the solubility of conjugated molecules in aqueous media, a critical factor in many biological applications.<sup>[1][2]</sup> The t-butyl ester group serves as a protecting group for the carboxylic acid, which can be deprotected under acidic conditions to reveal a terminal carboxyl group for further conjugation.<sup>[1][2]</sup>

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C20H40O9	[3][4]
Molecular Weight	424.5 g/mol	[2][3][4]
CAS Number	874208-90-9	[2][3][4]

## Chemical Structure Visualization

The structure of **m-PEG7-t-butyl ester** consists of a methoxy group at one end, a chain of seven repeating ethylene glycol units, and a tert-butyl ester at the other end.

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